

# D4 vs D5 environmental persistence bioaccumulation toxicity

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## Compound Focus: Octamethylcyclotetrasiloxane

CAS No.: 556-67-2

Cat. No.: S576143

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## Comparative PBT Profiles of D4 and D5

The table below summarizes the key properties and experimental data for D4 and D5, highlighting their differences and similarities.

Property/Aspect	D4 (Octamethylcyclotetrasiloxane)	D5 (Decamethylcyclopentasiloxane)
Molecular Structure	Cyclic, 4 silicon-oxygen units [1]	Cyclic, 5 silicon-oxygen units [1]
Primary Use	Intermediate for silicone polymers [1]	Personal care products (deodorants, cosmetics) [1] [2]
Water Solubility	56 µg/L [1]	17 µg/L [1]
Log K <sub>OW</sub>	6.74 [3]	8.09 [3] [4]
Vapor Pressure	122 Pa [1]	25 Pa [1]
Atmospheric Half-Life	~10 days [1]	~20 days [1]

Property/Aspect	D4 (Octamethylcyclotetrasiloxane)	D5 (Decamethylcyclopentasiloxane)
Aquatic Toxicity (Chronic NOEC)	~10 µg/L (fathead minnow) [1]	~9 µg/L (fathead minnow) [1]
Mammalian Toxicity (NOAEL)	150 ppm (inhalation, rat) [2]	150 ppm (inhalation, rat) [2]
Bioconcentration Factor (BCF) in Fish	1,090 - 12,400 L/kg (lab studies) [3]	408 - 13,700 L/kg (lab studies) [3] [4]
Biomagnification Factor (BMF <sub>L</sub> ) in Fish	0.10 - 0.85 kg-lipid·kg-lipid <sup>-1</sup> (lab studies) [3]	0.08 - 0.78 kg-lipid·kg-lipid <sup>-1</sup> (lab studies) [3]
Regulatory PBT/vPvB Status	Classified as PBT and vPvB in the EU [2]	Classified as vPvB in the EU [2]

## Detailed Experimental Data and Protocols

The following sections provide context and methodologies for the key data presented in the table.

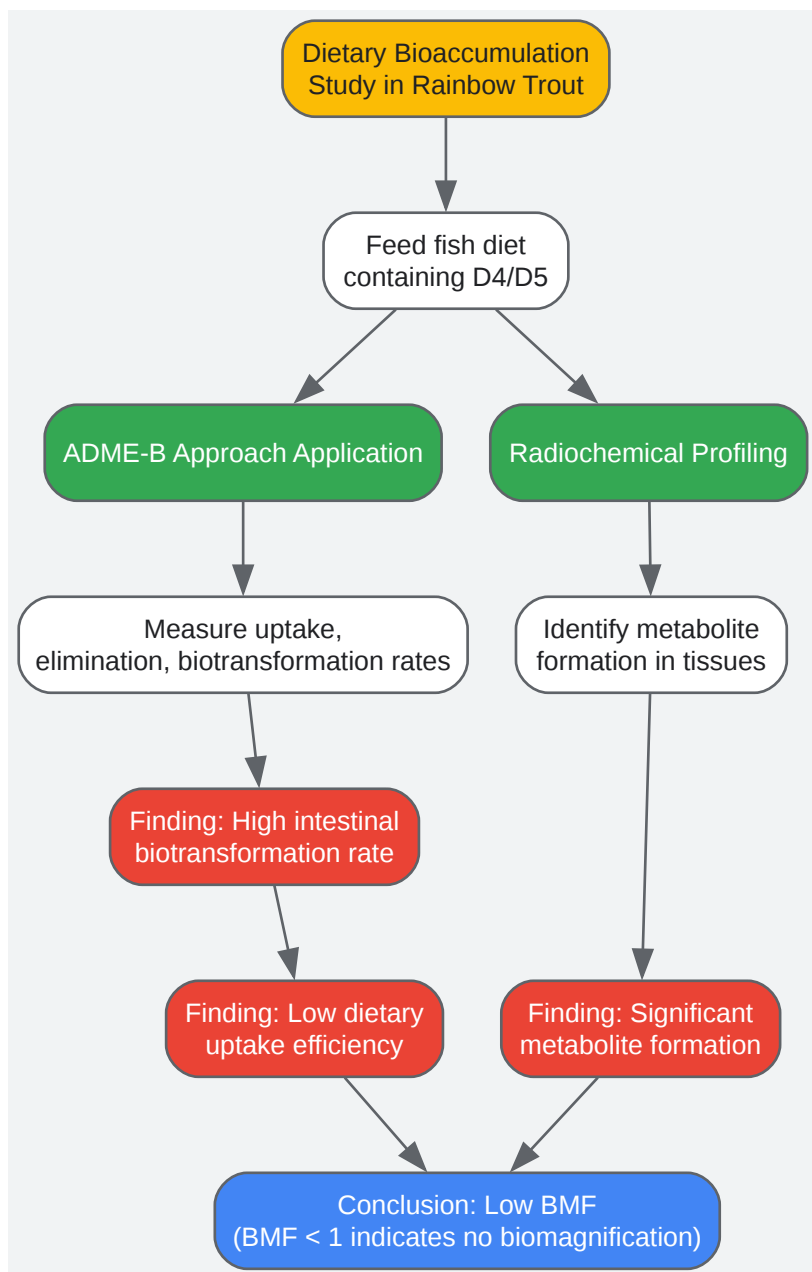
### Toxicity (T)

- Aquatic Toxicity:** The chronic no-observed-effect concentration (NOEC) for D4 in the fathead minnow (*Pimephales promelas*) was determined to be < 15 µg/L in a 32-day flow-through test. For D5, a 42-day flow-through test with the same species found a chronic NOEC of 8.7 µg/L [1]. These tests involve exposing embryos and juvenile fish to a range of controlled, measured concentrations of the chemical and observing effects on survival, growth, and development.
- Mammalian Toxicity:** Critical effect levels for safety evaluation are often derived from inhalation studies in rats. For both D4 and D5, a no-observed-adverse-effect level (NOAEL) of 150 ppm has been established from chronic inhalation exposure studies. A lowest-observed-adverse-effect level (LOAEL) of 100 mg/kg/day was also identified from subchronic oral dosing studies in rats [2].

### Bioaccumulation (B)

- **Bioconcentration Factor (BCF):** This measures uptake from water. BCF values for D4 and D5 show significant variability between studies. For D5, laboratory studies using non-radiolabeled substance reported BCFs between 1,040 and 4,920 L/kg wet weight, while a study using C14-radiolabeled D5 reported higher BCFs (5,900 to 13,700 L/kg) [4]. This highlights how methodological differences can impact results.
- **Biomagnification Factor (BMF):** This measures dietary uptake. A pivotal 2024 study used the **Absorption–Distribution–Metabolism–Excretion for Bioaccumulation (ADME-B) approach** in rainbow trout. The key findings were:
  - **High Intestinal Biotransformation:** D4 and D5 underwent rapid biotransformation in the fish's intestine, with rates of 2.1 and 0.88 per day, respectively [3].
  - **Low Dietary Uptake:** This biotransformation led to low dietary uptake efficiencies of 15.5% for D4 and 21.0% for D5 [3].
  - **Negated Biomagnification:** The resulting BMFs were 0.44 for D4 and 0.78 for D5 (where a  $BMF < 1$  indicates no biomagnification) [3]. This mechanistic explanation helps reconcile the high  $\log K_{OW}$  values with the lack of significant biomagnification observed in most field studies.

The following diagram illustrates the experimental workflow and key findings of the ADME-B approach that explains the low biomagnification of D4 and D5.



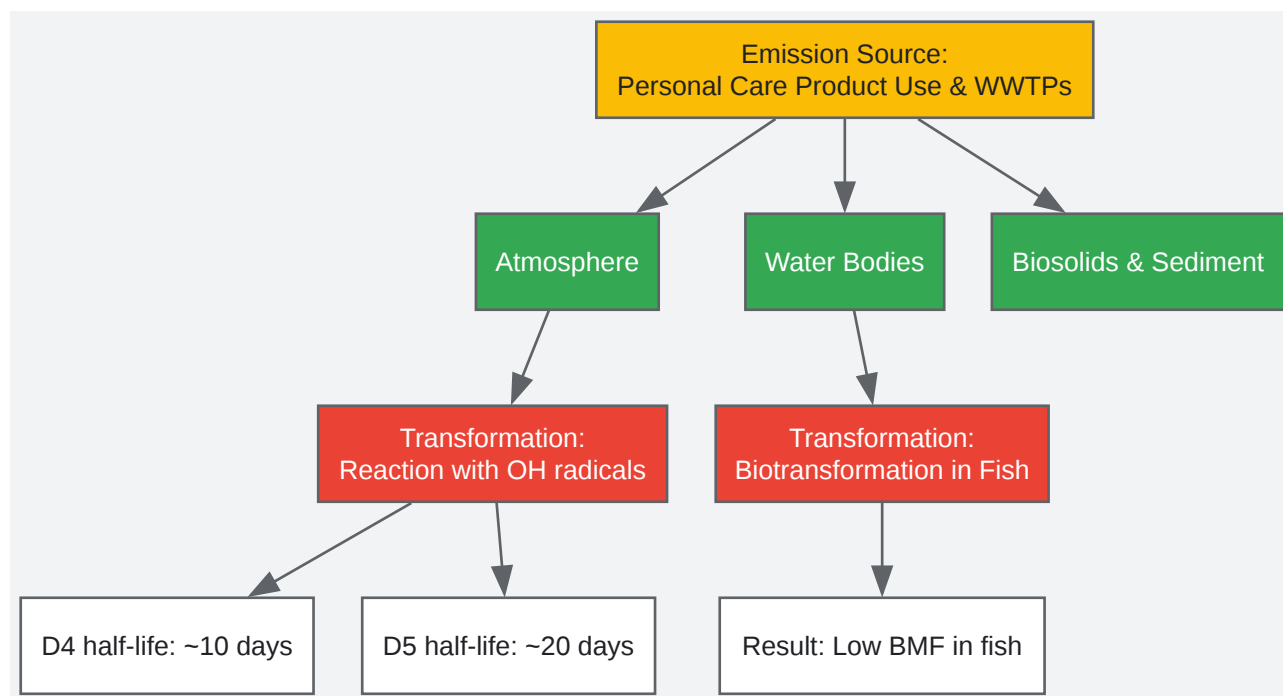
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## Persistence (P) & Environmental Fate

- **Atmospheric Degradation:** cVMS are primarily removed from the atmosphere by reacting with hydroxyl (OH) radicals. D4 has a shorter calculated atmospheric half-life of about 10 days, compared to 20 days for D5 [1].
- **Partitioning:** Due to their high vapor pressure and low water solubility, D4 and D5 readily partition from water bodies or treatment plants into the atmosphere [1]. They are also commonly found in

wastewater treatment plant (WWTP) biosolids and biogas [1] [2].

The diagram below summarizes the key environmental fate pathways and transformation processes for D4 and D5.



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## Key Comparison Takeaways

- **Toxicity:** D4 and D5 exhibit broadly similar toxicity profiles in mammalian studies, but D4 appears slightly more toxic in the aquatic environment based on its lower chronic NOEC value [1] [2].
- **Bioaccumulation Potential:** Both have very high log  $K_{OW}$  values, suggesting a high potential for bioaccumulation. However, **recent and robust scientific evidence demonstrates that high rates of biotransformation in fish effectively negate this potential, preventing significant biomagnification** [3] [4]. This is a critical distinction between prediction and observed effect.
- **Persistence:** D5 is considered more persistent than D4 in the atmosphere due to its longer half-life. Both compounds can be persistent in other environmental compartments like sediment, which is a key reason for their vPvB/PBT classifications [1] [2].

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